

Essential Safety and Operational Guidance for Handling Forskolin

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Compound of Interest

Compound Name: Forskolin

Cat. No.: B1221371

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for the proper use of **Forskolin**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Hazard Identification and Personal Protective Equipment

Forskolin is considered hazardous and can be harmful if it comes into contact with the skin.^[1]^[2]^[3] It is essential to use appropriate personal protective equipment to prevent exposure.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Standard
Eye and Face Protection	Chemical safety goggles or eyeglasses.	OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Appropriate protective gloves (nitrile rubber, 0.11 mm minimum thickness) and protective clothing to prevent skin exposure.[1][4]	-
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation occurs.[1] For nuisance-level dust, a type N95 (US) or type P1 (EU) particle respirator is recommended.[4]	NIOSH/MSHA or EN 149.[1]

Operational and Handling Procedures

Proper handling and storage are critical to maintaining the integrity of **Forskolin** and ensuring a safe laboratory environment.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[1]
- Avoid the formation of dust.[1]
- Do not get in eyes, on skin, or on clothing.[1]
- Ensure adequate ventilation, especially in confined areas.[1]
- Wash hands thoroughly after handling.[5]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[1]
- For long-term stability, it is recommended to store **Forskolin** at -20°C.[6] Some suppliers suggest storing it in a freezer.[1]

Emergency Procedures and First Aid

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Measures
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If you feel unwell, call a poison center or doctor. Contaminated clothing should be washed before reuse.[1][3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[3][5]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Call a physician.[1][5]

Disposal Plan

Dispose of contents and container to an approved waste disposal plant.[1][3][5] Follow all local and national regulations for chemical waste disposal.

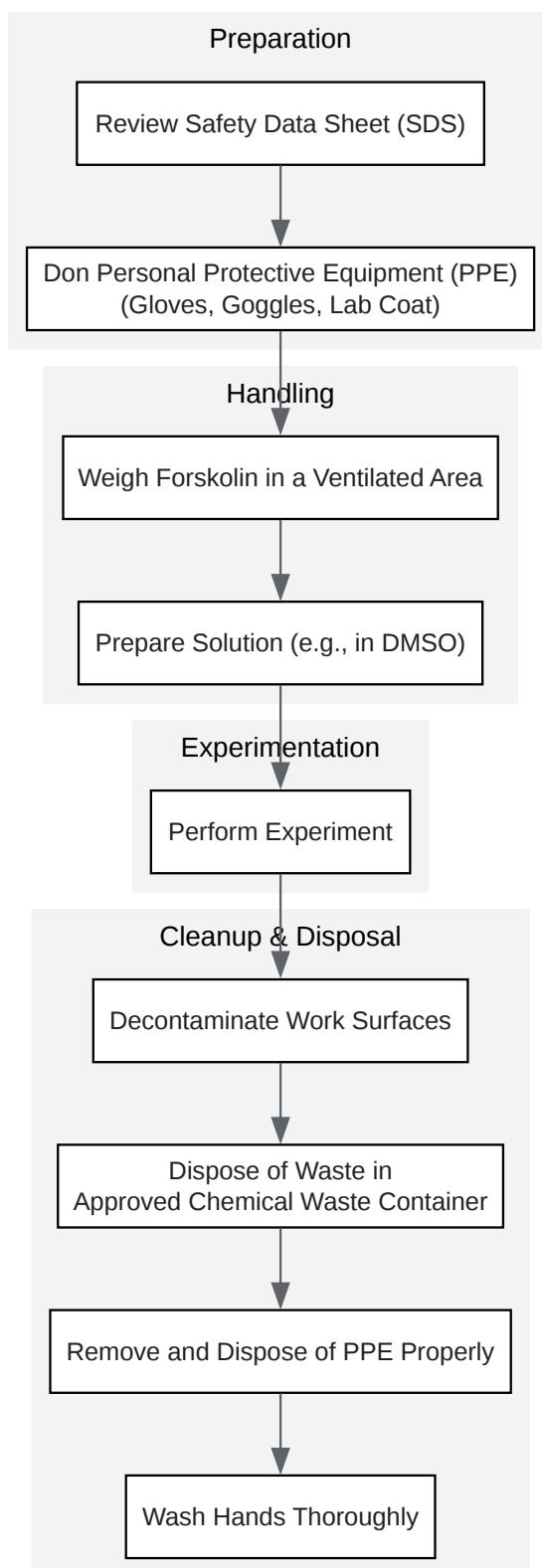
Quantitative Data

The following table summarizes key quantitative data for **Forskolin**.

Property	Value
Melting Point	228 - 232 °C / 442.4 - 449.6 °F.[1][3]
Oral LD50 (mouse)	3,100 mg/kg.[2]
Oral LD50 (rat)	2,550 mg/kg.[2]
Intraperitoneal LD50 (rat)	92 mg/kg.[2]
Solubility in Ethanol	Approximately 15 mg/ml.[6]
Solubility in DMSO and DMF	Approximately 30 mg/ml.[6]

Experimental Workflow

The following diagram illustrates a standard workflow for the safe handling of **Forskolin** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Forskolin**.

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